

# Technical Guide: Safety Data for 1-Bromo-3,4-difluorobenzene-d3

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## Compound of Interest

Compound Name: 1-Bromo-3,4-difluorobenzene-d3

Cat. No.: B12393064

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for the deuterated compound **1-Bromo-3,4-difluorobenzene-d3** is not readily available. The following data is primarily based on the non-deuterated analog, 1-Bromo-3,4-difluorobenzene (CAS RN: 348-61-8), and should be used as a reference for the deuterated compound with the understanding that physical and toxicological properties may vary slightly.

This technical guide provides a consolidated overview of the safety, handling, and physical properties of 1-Bromo-3,4-difluorobenzene, intended for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 1-Bromo-3,4-difluorobenzene. These values are critical for understanding its behavior under various laboratory and industrial conditions.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrF <sub>2</sub>
Molecular Weight	192.99 g/mol
Appearance	Colorless to light yellow/orange clear liquid
Boiling Point	150-151 °C
Melting Point	-4 °C
Flash Point	33 °C (91.4 °F)
Density	1.707 g/mL at 25 °C

## Hazard Identification and GHS Classification

1-Bromo-3,4-difluorobenzene is classified as a hazardous substance. The GHS classification highlights its primary risks.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation[1]
Toxic to aquatic life with long lasting effects	2	H411: Toxic to aquatic life with long lasting effects[1]

Signal Word: Warning

## Toxicological Information

Detailed toxicological studies for 1-Bromo-3,4-difluorobenzene are limited. The primary routes of exposure are inhalation, ingestion, and skin and eye contact.

Exposure Route	Effects
Inhalation	May cause respiratory irritation.
Skin Contact	Causes skin irritation.[1]
Eye Contact	Causes serious eye irritation.[1]
Ingestion	May be harmful if swallowed.

No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC or ACGIH.[2]

## Handling and Storage

Proper handling and storage procedures are essential to ensure safety and maintain the integrity of the compound.

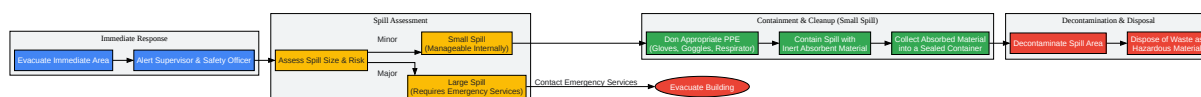
Aspect	Recommendation
Handling	Wear protective gloves, protective clothing, and eye/face protection. Keep away from heat, sparks, open flames, and hot surfaces. Use only non-sparking tools and take precautionary measures against static discharge.[1]
Storage	Store in a well-ventilated place. Keep the container tightly closed.[1]

## Experimental Protocols

While specific experimental protocols for the safety assessment of **1-Bromo-3,4-difluorobenzene-d3** are not available, standard methodologies for evaluating flammable liquids and skin/eye irritants as per OECD guidelines would be applicable.

## Visualized Workflow: Chemical Spill Response

The following diagram outlines a logical workflow for responding to a chemical spill of 1-Bromo-3,4-difluorobenzene, based on standard laboratory safety protocols.



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Caption: Workflow for handling a chemical spill.

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## References

- 1. 1-Bromo-3,4-difluorobenzene 348-61-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. cdn isotopes.com [cdn isotopes.com]
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